

Personal protective equipment for handling O-Methyl-D-tyrosine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-Methyl-D-tyrosine

Cat. No.: B1149016

[Get Quote](#)

Essential Safety and Handling Guide for O-Methyl-D-tyrosine

This guide provides immediate safety, operational, and disposal information for handling **O-Methyl-D-tyrosine** in a laboratory setting. The content is intended for researchers, scientists, and professionals in drug development.

Disclaimer: A specific Safety Data Sheet (SDS) for **O-Methyl-D-tyrosine** is not readily available. The following guidance is based on the safety information for its L-isomer, O-Methyl-L-tyrosine, and general best practices for handling similar amino acid derivatives. It is imperative to conduct a thorough risk assessment before beginning any work with this compound.

O-Methyl-L-tyrosine is classified with the following hazards:

- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Based on this information, **O-Methyl-D-tyrosine** should be handled with care to avoid contact with skin and eyes, and to prevent inhalation of its dust.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **O-Methyl-D-tyrosine**.

Body Part	Personal Protective Equipment	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile gloves are recommended for protection against incidental contact. Regularly inspect gloves for any signs of degradation or puncture before use.
Eyes	Safety glasses with side shields or goggles	Essential for protecting eyes against dust particles and potential splashes.
Body	Laboratory coat	A standard lab coat should be worn to protect skin and clothing from contamination.
Respiratory	NIOSH-approved respirator (e.g., N95 dust mask)	Required when handling the powder outside of a certified chemical fume hood or if there is a potential for dust generation. ^[2]

Operational Plan: Step-by-Step Handling

Adherence to the following procedural steps is crucial for the safe handling of **O-Methyl-D-tyrosine**.

1. Preparation and Engineering Controls:

- All manipulations of solid **O-Methyl-D-tyrosine** should be conducted in a certified chemical fume hood to minimize inhalation exposure.

- Ensure that an eyewash station and safety shower are readily accessible.
- Before starting work, confirm that all necessary PPE is available and in good condition.

2. Handling the Compound:

- Wear all required PPE as detailed in the table above.
- **O-Methyl-D-tyrosine** is a white powder.[3] Avoid the formation of dust when handling the solid material.
- Use appropriate tools, such as spatulas, for transferring the compound.
- Keep containers of **O-Methyl-D-tyrosine** tightly closed when not in use.

3. Storage:

- Store **O-Methyl-D-tyrosine** in a cool, dry, and well-ventilated area.
- Recommended storage temperatures are between 0-8°C or -20°C for long-term stability.

4. In Case of a Spill:

- Evacuate the immediate area.
- If the spill is small and you are trained to handle it, wear the appropriate PPE, including respiratory protection.
- Carefully sweep up the solid material, avoiding dust generation.
- Place the spilled material into a sealed, labeled container for disposal.

Disposal Plan

All waste containing **O-Methyl-D-tyrosine** must be treated as chemical waste and disposed of according to institutional and local regulations.

1. Waste Collection:

- Collect all waste, including contaminated PPE (gloves, etc.), in a designated, sealed, and properly labeled hazardous waste container.
- Do not mix **O-Methyl-D-tyrosine** waste with other waste streams unless compatibility is known.

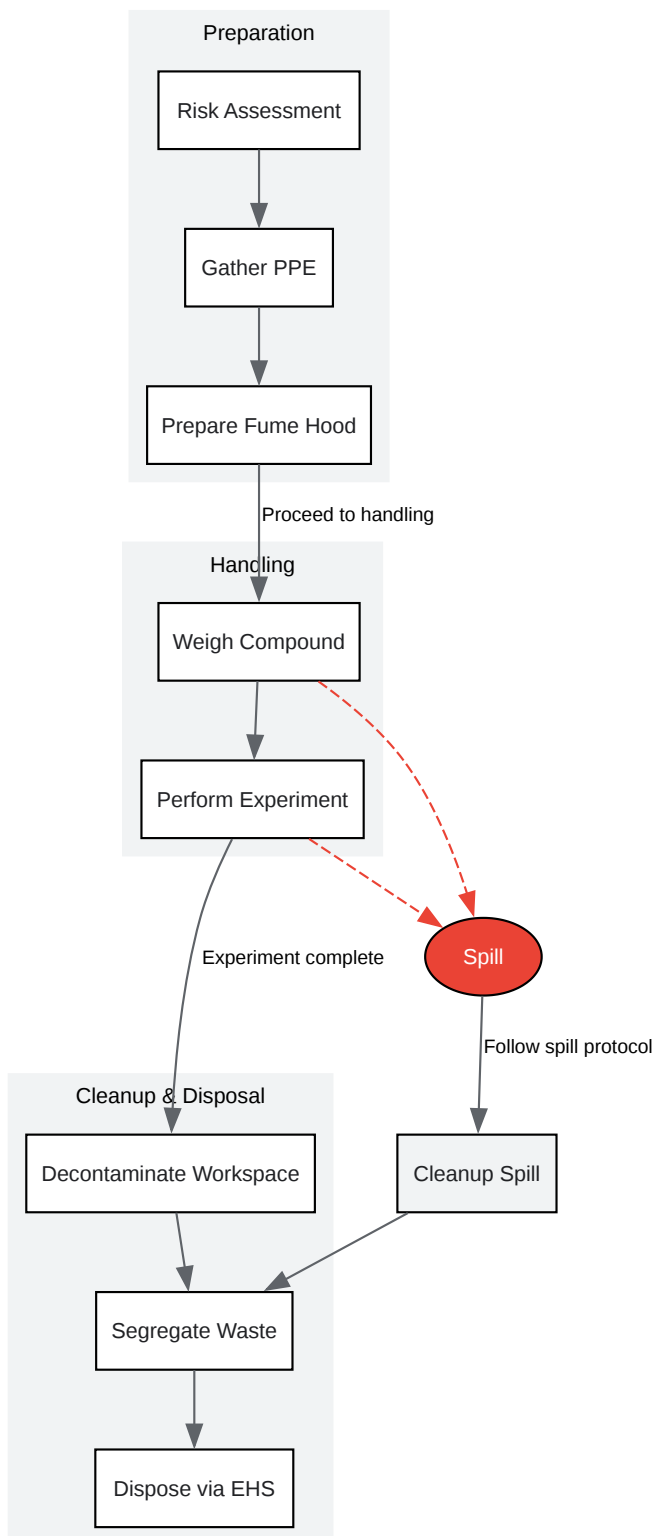
2. Disposal:

- Dispose of the chemical waste through your institution's licensed environmental health and safety (EHS) department.
- Complete all necessary waste disposal forms with accurate information.

Experimental Workflow Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **O-Methyl-D-tyrosine**.

Safe Handling and Disposal Workflow for O-Methyl-D-tyrosine

[Click to download full resolution via product page](#)Caption: Workflow for handling and disposal of **O-Methyl-D-tyrosine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. O-Methyl-L-Tyrosine | C₁₀H₁₃NO₃ | CID 2723935 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Personal protective equipment for handling O-Methyl-D-tyrosine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1149016#personal-protective-equipment-for-handling-o-methyl-d-tyrosine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com